

A Technical Guide to S-Benzyl-DL-cysteine-2,3,3-D3

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Compound of Interest

Compound Name: S-Benzyl-DL-cysteine-2,3,3-D3

Cat. No.: B3044176

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **S-Benzyl-DL-cysteine-2,3,3-D3**, a deuterated derivative of S-Benzyl-cysteine. This document details its chemical properties, synthesis, and applications, with a focus on its role as a research tool in drug development and metabolic studies.

Core Compound Data

S-Benzyl-DL-cysteine-2,3,3-D3 is a stable isotope-labeled version of S-Benzyl-DL-cysteine, where three hydrogen atoms have been replaced by deuterium. This labeling makes it a valuable tracer for quantitative analysis in biological systems.

Property	Value	Reference
CAS Number	51494-04-3	[1]
Unlabeled CAS Number	5680-65-9	[1]
Molecular Formula	C ₁₀ H ₁₀ D ₃ NO ₂ S	[1]
Molecular Weight	214.30 g/mol	[1]
Isotopic Enrichment	≥98 atom % D	[1]
Synonyms	3-(Benzylthio)-DL-alanine- 2,3,3-d3, H-DL-Cys(Bzl)-OH- d3	[1]

Physicochemical Properties

The physicochemical properties of the unlabeled S-Benzyl-L-cysteine are provided below as a reference.

Property	Value
Appearance	White to off-white powder
Melting Point	214 °C (decomposes)
Assay	≥97%
Optical Activity	[α] _{20/D} +23°, c = 2 in 1 M NaOH

Applications in Research and Drug Development

S-Benzyl-DL-cysteine-2,3,3-D3 serves as a critical tool in several research areas:

- **Metabolic Studies:** The deuterium labeling allows for the tracking and quantification of the compound and its metabolites in biological matrices using mass spectrometry. This is particularly useful in pharmacokinetic and drug metabolism studies.[2]

- **ASCT2 Inhibition:** The unlabeled counterpart, Benzylcysteine, is an inhibitor of the Alanine-Serine-Cysteine Transporter 2 (ASCT2), with an apparent K_i of 780 μM .^{[2][3]} ASCT2 is a sodium-dependent transporter for neutral amino acids and is overexpressed in various cancers, making it a potential therapeutic target.^{[4][5]} **S-Benzyl-DL-cysteine-2,3,3-D3** can be used as an internal standard in studies investigating ASCT2 inhibitors.
- **Peptide Synthesis:** The parent compound, S-Benzyl-L-cysteine, is a common building block in peptide synthesis, with the benzyl group serving as a protecting group for the thiol functionality of cysteine.^[6]

Experimental Protocols

Synthesis of S-Benzyl-DL-cysteine (Unlabeled)

A common method for the synthesis of S-Benzyl-DL-cysteine is through a modified Strecker synthesis.^[7] The synthesis of the deuterated analogue would follow a similar pathway, utilizing deuterated starting materials.

Reaction Scheme:

- **Formation of Benzylmercaptoacetaldehyde Dimethyl Acetal:** The sodium salt of benzylmercaptan is reacted with the dimethyl acetal of bromoacetaldehyde.
- **Hydrolysis:** The resulting benzylmercaptoacetaldehyde dimethyl acetal is hydrolyzed to yield benzylmercaptoacetaldehyde.
- **Formation of β -benzylmercapto- α -hydroxypropionitrile:** Benzylmercaptoacetaldehyde is treated with sodium bisulfite and sodium cyanide.
- **Amination:** The resulting nitrile is treated with gaseous ammonia at high temperature to form β -benzylmercapto- α -aminopropionitrile.
- **Hydrolysis:** The aminopropionitrile is hydrolyzed with hydrochloric acid, followed by neutralization, to yield S-Benzyl-DL-cysteine.^[7]

Analytical Methods

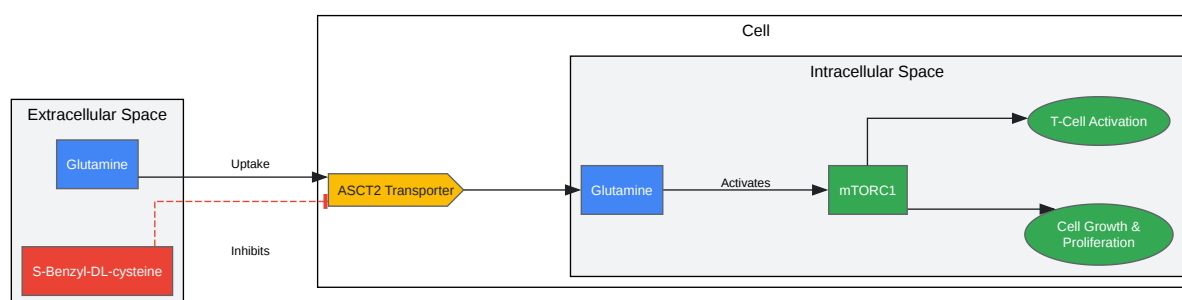
Various analytical techniques can be employed for the characterization and quantification of S-Benzyl-DL-cysteine and its deuterated form:

- High-Performance Liquid Chromatography (HPLC): Used for purity assessment and quantification.[6]
- Mass Spectrometry (MS): Essential for identifying and quantifying the deuterated compound and its metabolites in biological samples.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Used to confirm the structure and isotopic labeling of the compound.
- Infrared (IR) and Raman Spectroscopy: These techniques can be used to identify the functional groups present in the molecule.[8]

Signaling Pathway Involvement: ASCT2

S-Benzyl-cysteine acts as a competitive inhibitor of the ASCT2 transporter.[2] ASCT2 is crucial for the uptake of neutral amino acids, particularly glutamine, which is vital for the growth and proliferation of cancer cells and for the activation of T-cells.[4][9] The inhibition of ASCT2 can disrupt these processes.

The diagram below illustrates the central role of ASCT2 in cellular metabolism and signaling.



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